

# Technical Guide: Potential Precursors and Synthesis of N-nitroso-desmethyl-citalopram

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## Compound of Interest

Compound Name: *N-nitroso-desmethyl-citalopram*

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## Introduction

**N-nitroso-desmethyl-citalopram** is a nitrosamine drug substance-related impurity (NDSRI) of citalopram, a widely prescribed selective serotonin reuptake inhibitor (SSRI). The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and manufacturers due to their potential carcinogenic properties.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the potential precursors and synthetic pathways leading to the formation of **N-nitroso-desmethyl-citalopram**. It includes detailed experimental protocols for the synthesis of its key precursor, N-desmethyl-citalopram, and a general procedure for the subsequent nitrosation reaction. This document is intended to support research, development, and quality control activities aimed at understanding and mitigating the risks associated with this impurity.

## Core Concepts of NDSRI Formation

Nitrosamine impurities, including **N-nitroso-desmethyl-citalopram**, typically form from the reaction of a secondary or tertiary amine with a nitrosating agent.<sup>[1][2]</sup> The formation of these impurities can occur during the synthesis of the active pharmaceutical ingredient (API), during

the formulation of the drug product, or even during storage.[2] The key factors influencing the formation of nitrosamines are the presence of a nitrosatable amine, a nitrosating agent, and favorable reaction conditions, such as acidic pH.[1]

## Precursors to N-nitroso-desmethyl-citalopram

The primary precursor for the formation of **N-nitroso-desmethyl-citalopram** is N-desmethyl-citalopram. This compound is the major metabolite of citalopram and can also be present as a process-related impurity in the citalopram API.[3] The secondary amine moiety in N-desmethyl-citalopram is susceptible to nitrosation.

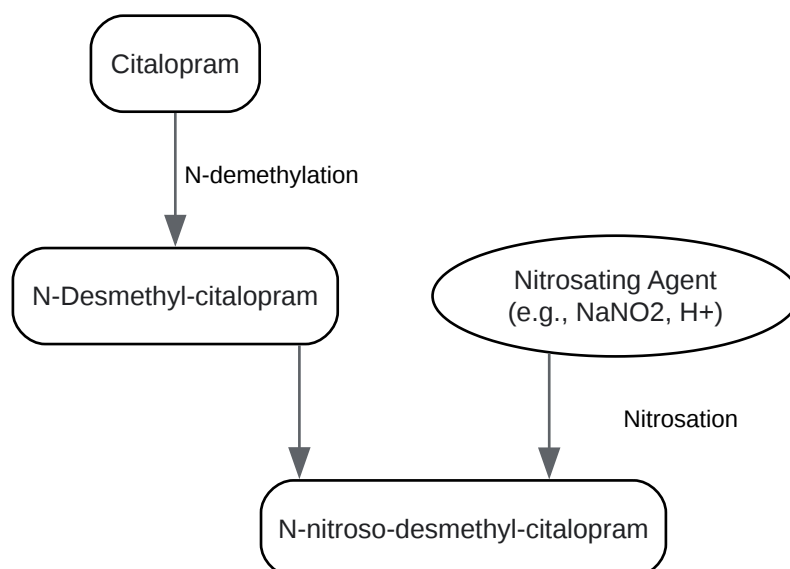
The nitrosating agent is typically nitrous acid ( $\text{HNO}_2$ ), which is formed in situ from nitrite salts (e.g., sodium nitrite) under acidic conditions. Nitrite impurities can be found in various excipients and reagents used in the manufacturing process.

## Synthetic Pathways

The synthesis of **N-nitroso-desmethyl-citalopram** can be conceptually divided into two main stages:

- Formation of the Precursor: Synthesis or presence of N-desmethyl-citalopram.
- Nitrosation Reaction: Conversion of N-desmethyl-citalopram to **N-nitroso-desmethyl-citalopram**.

The overall synthetic pathway is illustrated in the diagram below.



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Caption: Overall synthetic pathway to **N-nitroso-desmethyl-citalopram**.

## Data Presentation

The following table summarizes the key compounds involved in the synthesis of **N-nitroso-desmethyl-citalopram**.

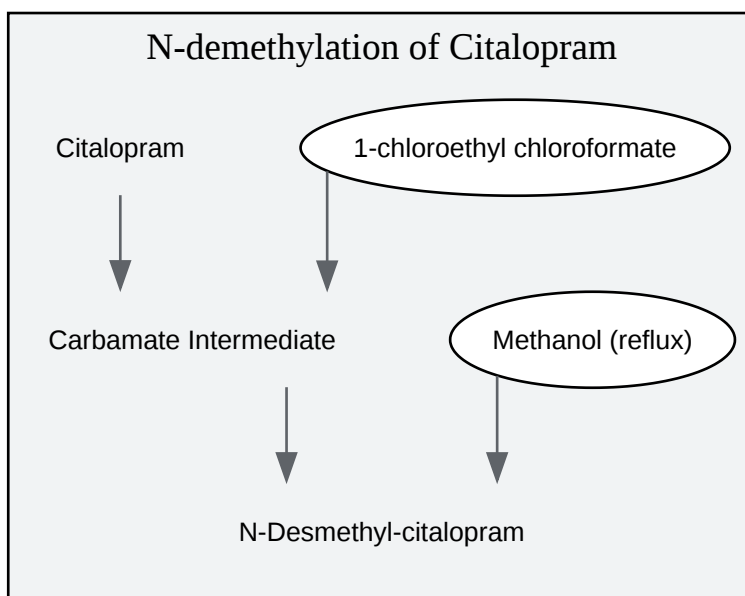
| Compound                       | Chemical Name                                                                          | Molecular Formula                                              | Molecular Weight ( g/mol ) |
|--------------------------------|----------------------------------------------------------------------------------------|----------------------------------------------------------------|----------------------------|
| Citalopram                     | 1-[3-(dimethylamino)propyl]-1-(4-fluorophenyl)-1,3-dihydro-2-benzofuran-5-carbonitrile | C <sub>20</sub> H <sub>21</sub> FN <sub>2</sub> O              | 324.4                      |
| N-Desmethyl-citalopram         | 1-[3-(methylamino)propyl]-1-(4-fluorophenyl)-1,3-dihydro-2-benzofuran-5-carbonitrile   | C <sub>19</sub> H <sub>19</sub> FN <sub>2</sub> O              | 310.4                      |
| N-nitroso-desmethyl-citalopram | N-[3-[5-cyano-1-(4-fluorophenyl)-3H-2-benzofuran-1-yl]propyl]-N-methylnitrous amide    | C <sub>19</sub> H <sub>18</sub> FN <sub>3</sub> O <sub>2</sub> | 339.4                      |

## Experimental Protocols

### Synthesis of N-desmethyl-citalopram from Citalopram

This protocol describes an efficient method for the N-demethylation of citalopram to yield N-desmethyl-citalopram.

Reaction Scheme:



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Caption: Reaction scheme for the synthesis of N-desmethyl-citalopram.

Materials and Reagents:

- Citalopram
- 1-chloroethyl chloroformate
- Methanol
- Ethyl acetate
- Ammonium hydroxide solution
- Brine
- Sodium sulfate
- 1 N Sodium hydroxide
- Tetrahydrofuran (THF)

## Procedure:

- **Free Base Extraction:** Citalopram hydrobromide is dissolved in ethyl acetate, and dilute ammonium hydroxide is added. The ethyl acetate layer is separated, washed with brine, dried over sodium sulfate, and concentrated under vacuum to yield the free base of citalopram.
- **Carbamate Formation:** The citalopram free base is dissolved in 1-chloroethyl chloroformate. The reaction mixture is heated at 130°C for 6 hours. After cooling to room temperature, the mixture is concentrated under vacuum.
- **Hydrolysis:** The resulting residue is taken up in methanol and refluxed for 5 hours. The solvent is then evaporated, and the residue is dried under vacuum.
- **Purification:** The crude product, which may contain a methyl ester by-product, is dissolved in THF. 1 N Sodium hydroxide is added to convert the ester to its carboxylate salt. The mixture is then purified by column chromatography to yield pure N-desmethyl-citalopram.

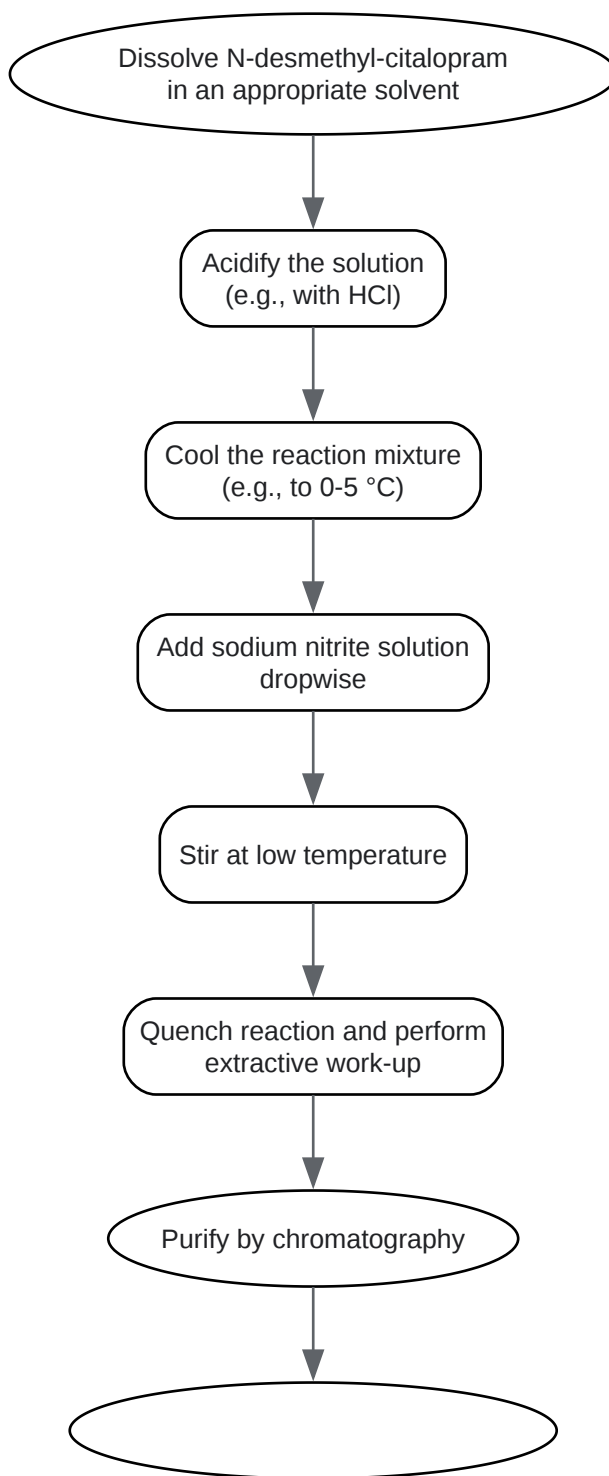
## Quantitative Data:

| Parameter | Value |
|-----------|-------|
| Yield     | 87%   |

## General Protocol for the Nitrosation of N-desmethyl-citalopram

The following is a general procedure for the nitrosation of a secondary amine, which can be adapted for the synthesis of **N-nitroso-desmethyl-citalopram**. Note: This is a generalized protocol, and optimization may be required.

## Reaction Workflow:



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Caption: General workflow for the nitrosation of N-desmethyl-citalopram.

Materials and Reagents:

- N-desmethyl-citalopram
- Sodium nitrite
- Hydrochloric acid (or another suitable acid)
- A suitable solvent (e.g., water, methanol)
- An organic solvent for extraction (e.g., dichloromethane, ethyl acetate)
- Sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

#### Procedure:

- **Dissolution and Acidification:** N-desmethyl-citalopram is dissolved in a suitable solvent, and the solution is cooled to 0-5°C in an ice bath. An aqueous solution of hydrochloric acid is added to acidify the mixture.
- **Addition of Nitrosating Agent:** A solution of sodium nitrite in water is added dropwise to the cooled, stirred reaction mixture, maintaining the temperature between 0-5°C.
- **Reaction:** The reaction is stirred at low temperature for a specified period (e.g., 1-3 hours), and the progress is monitored by a suitable analytical technique (e.g., TLC or LC-MS).
- **Work-up:** The reaction is quenched by the addition of a base, such as sodium bicarbonate solution, to neutralize the excess acid. The aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to afford **N-nitroso-desmethyl-citalopram**.

## Conclusion

The formation of **N-nitroso-desmethyl-citalopram** is a potential risk in the manufacturing and storage of citalopram-containing drug products. Understanding the synthetic pathways and the precursors involved is crucial for developing effective control strategies. The primary precursor, N-desmethyl-citalopram, can be synthesized from citalopram via N-demethylation. The subsequent nitrosation of this secondary amine in the presence of a nitrosating agent leads to the formation of the N-nitroso impurity. The experimental protocols provided in this guide serve as a basis for further research and for the preparation of analytical standards to support the development of sensitive methods for the detection and quantification of this potential genotoxic impurity. Continuous vigilance, robust analytical testing, and a thorough understanding of the chemical processes are essential to ensure the safety and quality of pharmaceutical products.[1]

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## References

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